

Crystal Structure of 3-(3-Furyl)acrylic Acid: A Technical Overview

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Compound of Interest

Compound Name: 3-(3-Furyl)acrylic acid

Cat. No.: B053948

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the crystal structure of **3-(3-Furyl)acrylic acid**. Following a comprehensive search of publicly available scientific databases and literature, it must be noted that detailed crystallographic data for **3-(3-Furyl)acrylic acid**, including unit cell parameters, bond lengths, and bond angles from single-crystal X-ray diffraction studies, is not currently available in the Cambridge Crystallographic Data Centre (CCDC) or other major chemical databases.

While information regarding the synthesis and basic chemical properties of **3-(3-Furyl)acrylic acid** is accessible, its specific three-dimensional solid-state structure remains uncharacterized in the public domain.

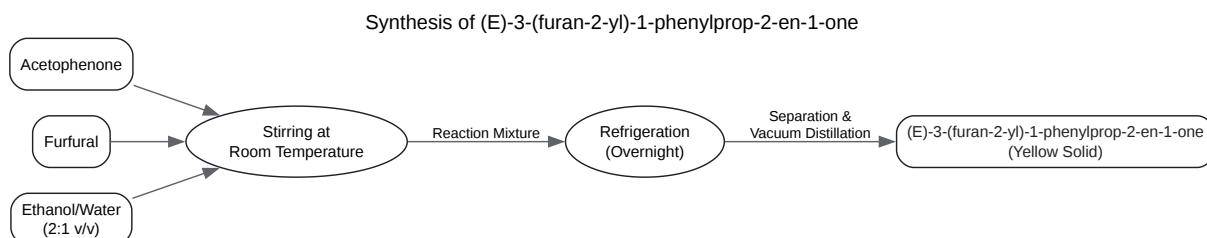
To provide relevant structural insights, this guide presents a summary of the crystallographic analysis of a closely related compound, (E)-3-(furan-2-yl)-1-phenylprop-2-en-1-one, a chalcone derivative that shares the furan-acrylic core. The structural data for this analog can offer a valuable point of reference for understanding the potential molecular conformation and packing of furan-acrylic acid derivatives.

Experimental Protocols: Synthesis of a Related Furan-Acrylic Compound

While the specific crystallization protocol for **3-(3-Furyl)acrylic acid** is not available, a general synthesis method for a related furan-acrylic derivative, (E)-3-(furan-2-yl)-1-phenylprop-2-en-1-one, is outlined below. This procedure provides a representative workflow for the synthesis of such compounds, which is a prerequisite for obtaining crystals suitable for X-ray diffraction analysis.

Synthesis of (E)-3-(furan-2-yl)-1-phenylprop-2-en-1-one

The synthesis of this chalcone is achieved through a Claisen-Schmidt condensation reaction.



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Caption: A workflow diagram illustrating the synthesis of (E)-3-(furan-2-yl)-1-phenylprop-2-en-1-one.

Concluding Remarks

The absence of a publicly available crystal structure for **3-(3-Furyl)acrylic acid** highlights a gap in the current body of scientific literature. The determination of its solid-state structure through single-crystal X-ray diffraction would be a valuable contribution to the field, providing crucial data for computational modeling, understanding intermolecular interactions, and informing its application in drug design and materials science. Researchers are encouraged to pursue the crystallization and structural analysis of this compound to enrich the collective understanding of furan-based derivatives.

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